Application Notes and Protocols for BAPTA in Live Cell Imaging

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Compound of Interest		
Compound Name:	Baeta	
Cat. No.:	B1667705	Get Quote

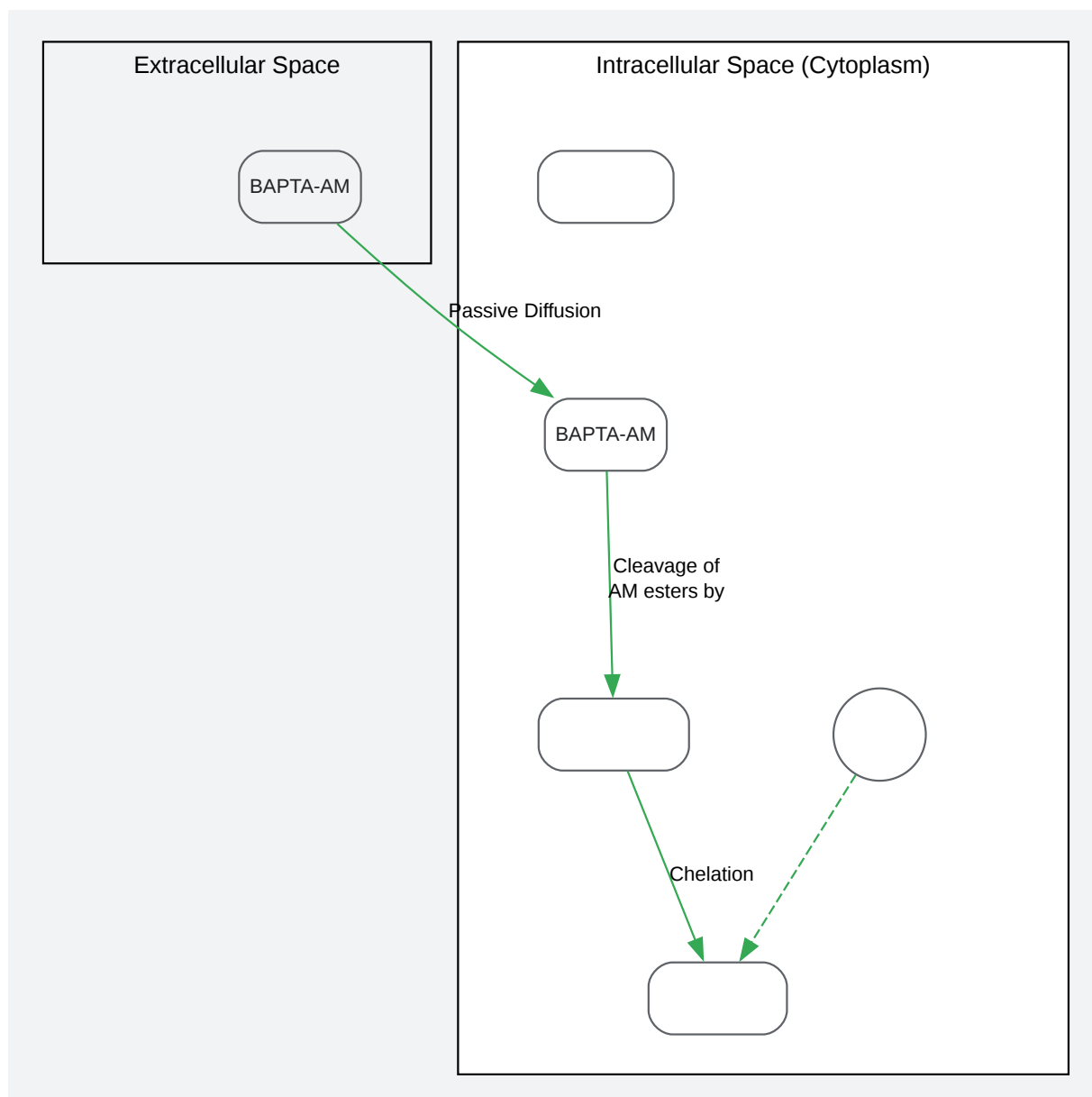For Researchers, Scientists, and Drug Development Professionals

Introduction to BAPTA: A Powerful Tool for Probing Intracellular Calcium Signaling
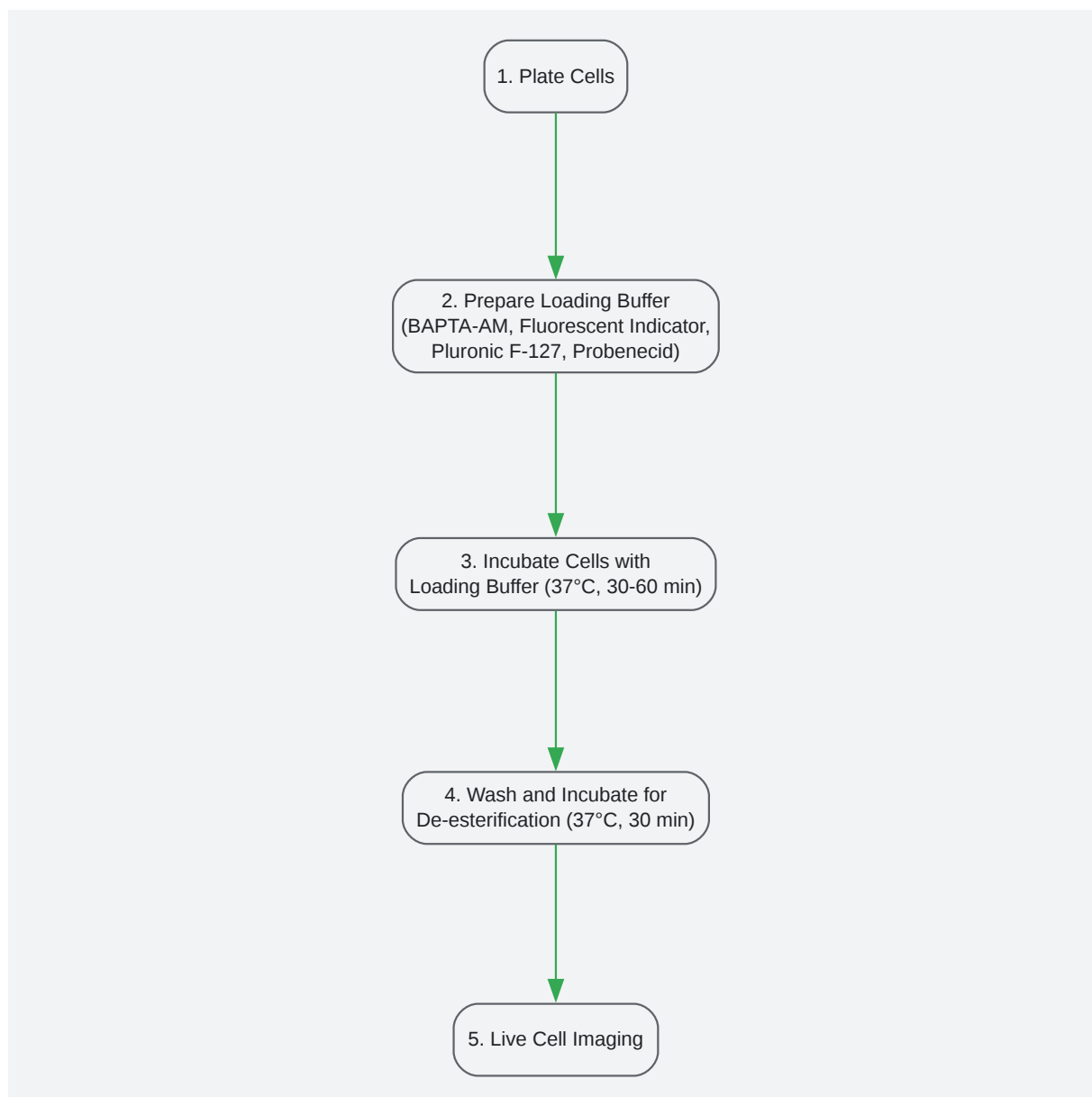
1,2-bis(o-aminophenoxy)ethane-N,N,N',N'-tetraacetic acid, commonly known as BAPTA, is a highly selective calcium chelator that has become an indispensable tool for investigating the intricate roles of calcium (Ca^{2+}) in a vast array of cellular processes.[1][2] Its high affinity and rapid binding kinetics make it superior to other chelators like EGTA for studying fast cellular events.[1][3][4] BAPTA's ability to bind Ca^{2+} is significantly less sensitive to pH changes within the physiological range, and it demonstrates a remarkable selectivity for Ca^{2+} over other divalent cations such as magnesium (Mg^{2+}), which is crucial for its utility in biological systems. [1][2]
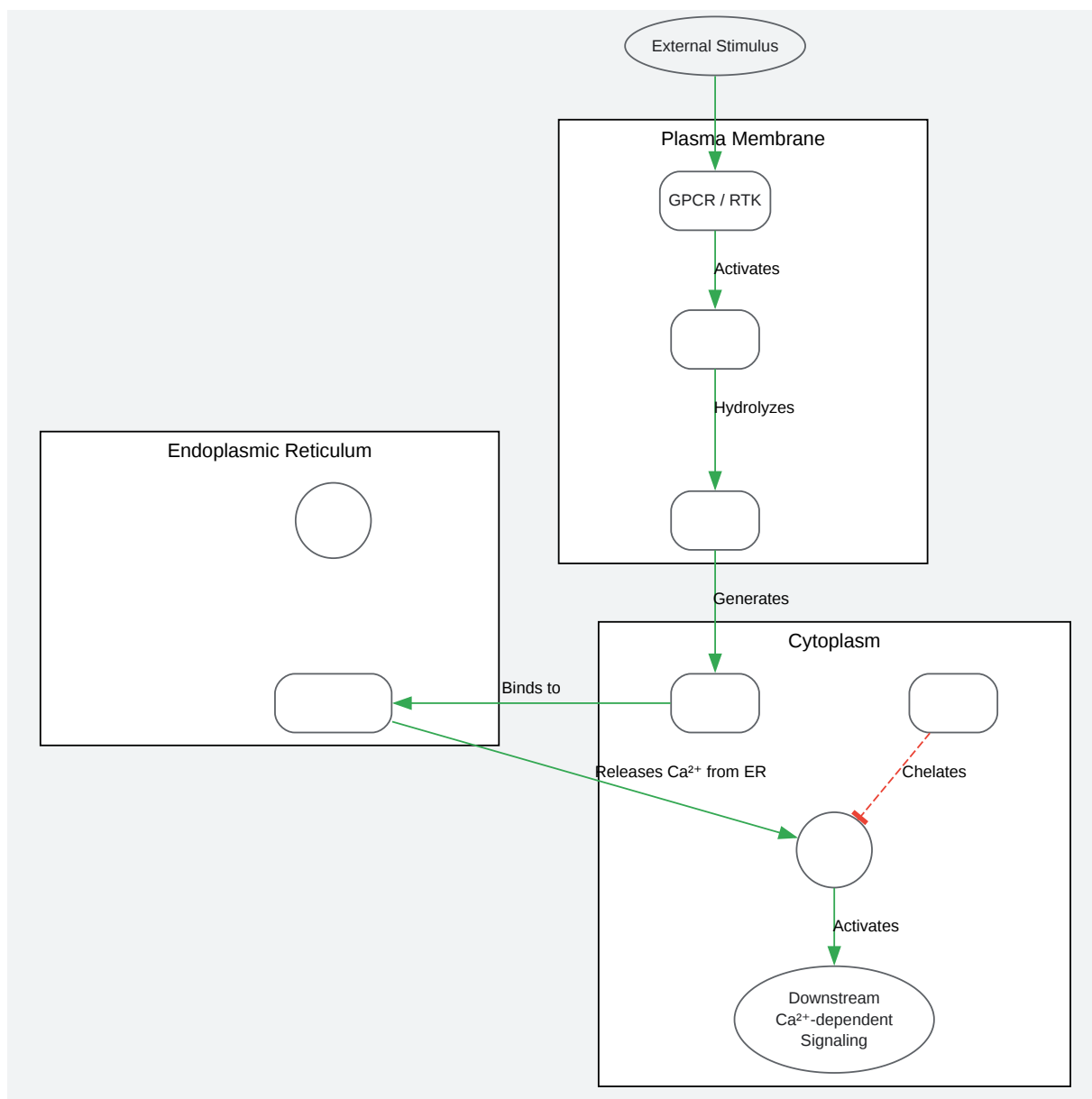
The acetoxymethyl (AM) ester form, BAPTA-AM, is a cell-permeant derivative that can be readily loaded into live cells.[5][6] Once inside the cell, ubiquitous intracellular esterases cleave the AM groups, trapping the active, membrane-impermeant BAPTA molecule within the cytoplasm.[5][6][7] This allows researchers to effectively buffer or "clamp" intracellular Ca^{2+} concentrations, thereby enabling the study of Ca^{2+}-dependent signaling pathways involved in processes such as neurotransmission, muscle contraction, apoptosis, and gene expression.[1][6]

Mechanism of Action

The utility of BAPTA-AM in live cell imaging stems from its two-step activation process. Initially, the lipophilic AM esters facilitate its passive diffusion across the plasma membrane. Once in the cytoplasm, intracellular esterases hydrolyze these ester groups, converting BAPTA-AM into its active, hydrophilic form, BAPTA. This charged form is retained within the cell, where it acts as a high-affinity buffer for free cytosolic Ca^{2+}.[6][7]

1. Plate Cells

2. Prepare Loading Buffer
(BAPTA-AM, Fluorescent Indicator,
Pluronic F-127, Probenecid)

3. Incubate Cells with
Loading Buffer (37°C, 30-60 min)

4. Wash and Incubate for
De-esterification (37°C, 30 min)

5. Live Cell Imaging

External Stimulus

Plasma Membrane

GPCR / RTK

Activates

Hydrolyzes

Endoplasmic Reticulum

Generates

Cytoplasm

Binds to

Releases Ca²⁺ from ER · Chelates

Activates

Downstream Ca²⁺-dependent Signaling

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